

Essential Safety and Logistics for Handling CGP46381

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Compound of Interest

Compound Name: CGP46381

Cat. No.: B1668510

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **CGP46381**. The following procedural guidance outlines the necessary personal protective equipment (PPE), handling protocols, storage conditions, and disposal methods to ensure a safe laboratory environment.

Compound Data Summary

For quick reference, the key quantitative data for **CGP46381** is summarized in the table below.

Property	Value	Citations
Molecular Weight	219.26 g/mol	[1]
Formula	C ₁₀ H ₂₂ NO ₂ P	[1]
CAS Number	123691-14-5	[1]
Appearance	White solid	[1]
Solubility	Soluble to 100 mM in water	
Storage Temperature	Room Temperature (RT)	[1]
Purity	≥98.00%	[1]
IC ₅₀	4.9 μM (for GABA-B receptor)	[2]

Hazard Identification and Precautionary Measures

CGP46381 is classified with the following hazards.^[3] All personnel must review the Safety Data Sheet (SDS) thoroughly before handling.

- Acute Toxicity: Harmful if swallowed, in contact with skin, or if inhaled.^[3]
- Mutagenicity: Suspected of causing genetic defects.^[3]
- Environmental Hazard: Harmful to aquatic life with long-lasting effects.^[3]

Signal Word: Warning^[3]

Key Precautionary Statements:

- P201: Obtain special instructions before use.^[3]
- P202: Do not handle until all safety precautions have been read and understood.^[3]
- P261: Avoid breathing dust.^[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[3]
- P273: Avoid release to the environment.^[3]

Operational Handling Protocol

Follow these step-by-step procedures for the safe handling of **CGP46381** from receipt to disposal.

Receiving and Storage

- Inspection: Upon receipt, inspect the container for any damage or leaks.
- Storage: Store the compound in a tightly closed container in a dry, well-ventilated area at room temperature.^{[1][3]} The compound is sensitive to air and light; handle and store under an inert gas.^[3]

- Labeling: Ensure the container is clearly labeled with the compound name and all relevant hazard warnings.

Personal Protective Equipment (PPE)

All handling of **CGP46381**, especially when dealing with the solid form, must be conducted within a certified chemical fume hood.^[3] The following PPE is mandatory:

PPE Category	Specification
Eye/Face Protection	ANSI Z87.1-compliant safety glasses or goggles. ^[3] A face shield may be required for splash hazards.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile rubber, KCL 741 Dermatril® L or equivalent). ^[3]
Body Protection	A fully buttoned laboratory coat. Consider a chemical-resistant apron for larger quantities. ^[3]
Respiratory Protection	For operations that may generate dust, a NIOSH-approved particulate respirator is required. ^[3]

Weighing and Solution Preparation

- Work Area Preparation: Designate a specific area within a fume hood for handling. Cover the work surface with absorbent, disposable bench paper.
- Weighing:
 - Perform all weighing operations within the fume hood to minimize dust inhalation.
 - Use a dedicated set of spatulas and weighing boats.
 - Handle the solid compound gently to avoid generating dust.
- Solution Preparation:

- Add the solvent (e.g., water) to the weighed **CGP46381** solid slowly to avoid splashing.
- If sonication is required, ensure the container is sealed.
- Solutions should not be stored long-term unless stability data is available.^[1]

Emergency Procedures

- If Swallowed: Rinse mouth and immediately call a POISON CENTER or doctor.^[3]
- If on Skin: Wash the affected area with plenty of water.^[3] Immediately remove contaminated clothing.
- Spills:
 - For minor spills, collect the dry material using absorbent pads. Avoid generating dust.^[3]^[4]
 - Clean the affected area thoroughly.
 - Place all cleanup materials in a sealed container for proper disposal.

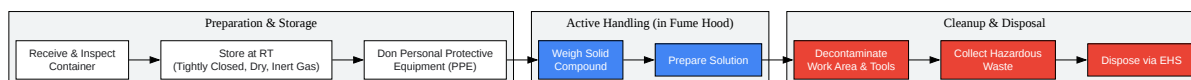
Disposal Plan

All waste containing **CGP46381** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, weighing boats, bench paper) in a clearly labeled, sealed hazardous waste container.
 - Collect all liquid waste in a separate, labeled hazardous waste container. Do not mix with other waste streams unless compatibility is confirmed.
- Environmental Precaution: Avoid release to the environment.^[3] Prevent spillage from entering drains or waterways.
- Disposal: Dispose of all waste through your institution's Environmental Health and Safety (EHS) office, following all local, state, and federal regulations.

Handling Workflow Diagram

The following diagram illustrates the standard workflow for handling **CGP46381** in a laboratory setting.



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Caption: Workflow for safe handling of **CGP46381**.

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References

- 1. apexbt.com [apexbt.com]
- 2. rndsystems.com [rndsystems.com]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
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